

# A Comparative Analysis of N-Stearoyl-DL-dihydrolactocerebroside and Lactosylceramide for Researchers

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## Compound of Interest

Compound Name: *N-Stearoyl-DL-dihydrolactocerebroside*

Cat. No.: B091782

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An objective guide for researchers, scientists, and drug development professionals detailing the structural and functional distinctions between **N-Stearoyl-DL-dihydrolactocerebroside** and the well-studied lactosylceramide.

## Executive Summary

This guide provides a comparative overview of **N-Stearoyl-DL-dihydrolactocerebroside** and lactosylceramide. While lactosylceramide is a well-characterized glycosphingolipid with established roles in cellular signaling, inflammation, and oxidative stress, there is a significant lack of published experimental data specifically characterizing the biological activity and physicochemical properties of **N-Stearoyl-DL-dihydrolactocerebroside**. Consequently, a direct comparison based on experimental performance is not currently feasible.

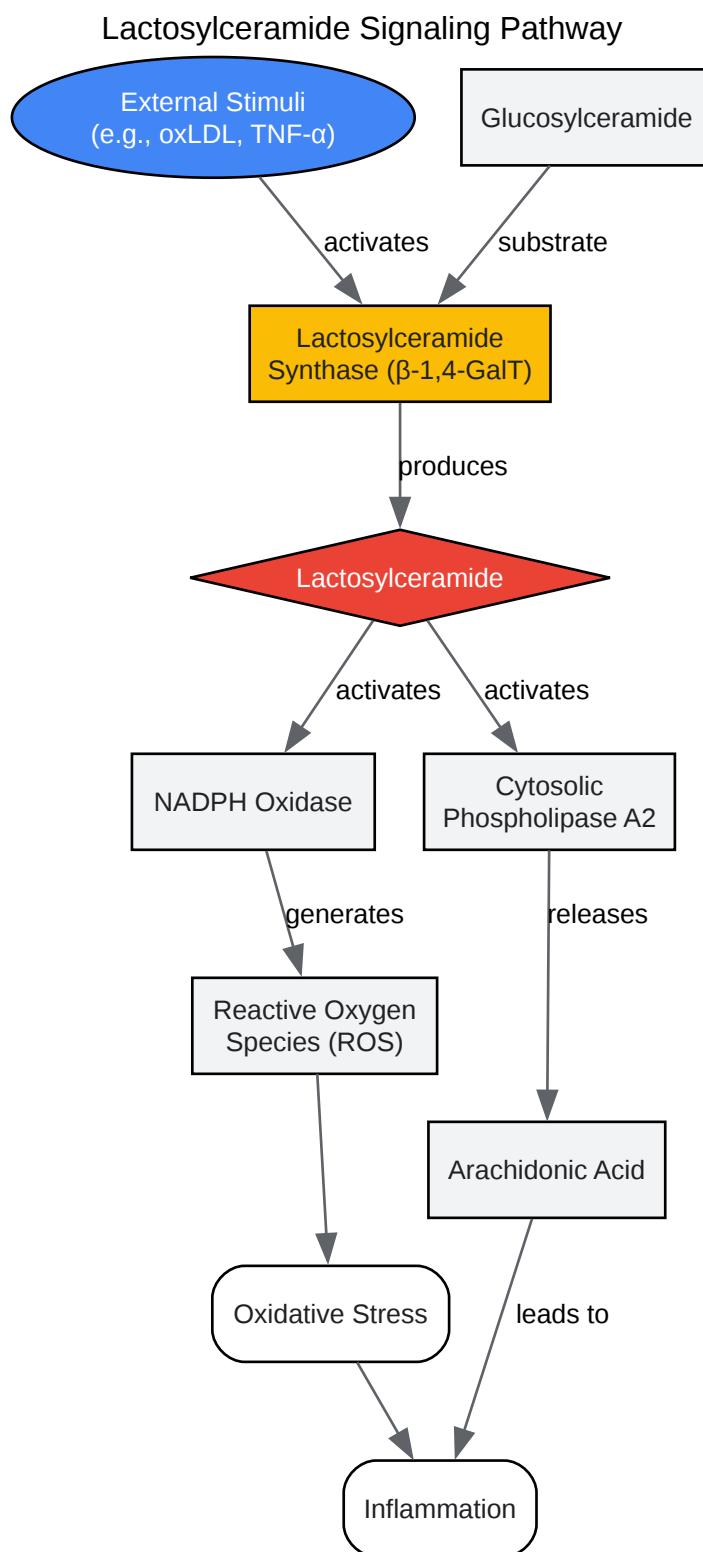
This document will focus on a detailed comparison of their chemical structures and extrapolate the potential functional implications of these differences based on the broader understanding of sphingolipid biology. The information presented for lactosylceramide is supported by extensive research, while the properties of **N-Stearoyl-DL-dihydrolactocerebroside** are largely inferred from its structure and the known behavior of related dihydro-sphingolipids.

## Structural and Physicochemical Properties

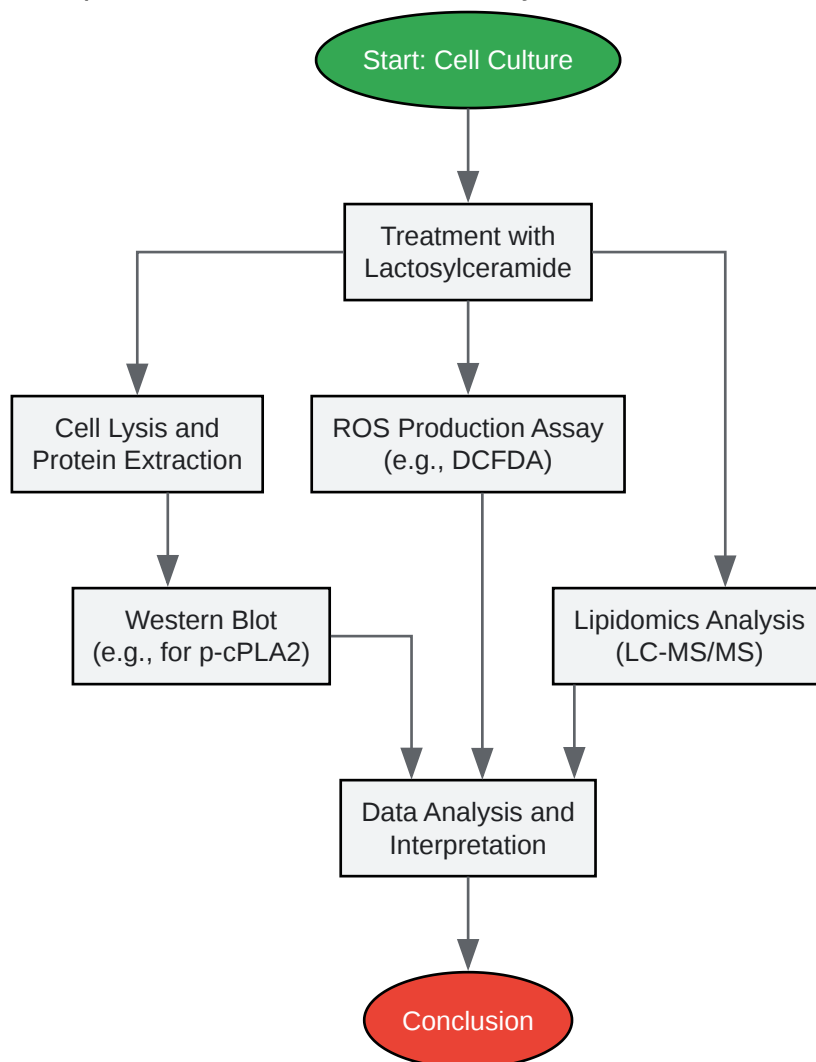
The primary structural difference between lactosylceramide and **N-Stearoyl-DL-dihydrolactocerebroside** lies in the saturation of the sphingoid base backbone. Lactosylceramide contains a sphingosine moiety, which has a characteristic trans double bond between C4 and C5. In contrast, **N-Stearoyl-DL-dihydrolactocerebroside** features a dihydrosphingosine (or sphinganine) backbone, where this double bond is saturated. Additionally, the specific compound in question is N-acylated with stearic acid and is a racemic mixture ("DL").

| Feature             | N-Stearoyl-DL-dihydrolactocerebroside | Lactosylceramide                                    |
|---------------------|---------------------------------------|---|
| Sphingoid Base      | Dihydrosphingosine (Sphinganine)      | Sphingosine   |
| Backbone Saturation | Saturated (no C4-C5 double bond)      | Unsaturated (C4-C5 trans double bond)               |
| Fatty Acyl Chain    | Stearic Acid (C18:0)                  | Variable (e.g., palmitic, stearic, lignoceric acid) |
| Glycan Headgroup    | Lactose (Galactose-Glucose)           | Lactose (Galactose-Glucose)                         |
| Stereochemistry     | DL-racemic mixture                    | Typically D-erythro                                 |
| CAS Number          | 15373-20-3                            | 4682-48-8 (for N-lignoceroyl species)               |
| Molecular Formula   | C48H93NO13                            | Variable, e.g., C48H91NO13 (for stearoyl species)   |
| Molecular Weight    | 892.25 g/mol                          | Variable, e.g., 890.24 g/mol (for stearoyl species) |

This structural variance is expected to influence the physicochemical properties of the molecules, such as membrane packing, lipid raft association, and interactions with enzymes and receptors. Saturated lipids generally exhibit higher melting temperatures and can pack more tightly in membranes compared to their unsaturated counterparts.



## Experimental Workflow for Lactosylceramide Studies



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